

Application Notes and Protocols: Fullerene-C84 in Organic Solar Cells

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Compound of Interest

Compound Name: Fullerene-C84

Cat. No.: B1180186

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For Researchers and Scientists in Organic Electronics

These application notes provide a detailed overview of the properties and applications of **Fullerene-C84** and its derivatives, particularly-phenyl-C84-butyric acid methyl ester (PC84BM), in the context of organic solar cells (OSCs). While not typically employed as a primary electron acceptor for high-efficiency devices, **Fullerene-C84** serves as an invaluable tool for investigating fundamental device physics, specifically charge carrier trapping and recombination mechanisms.

Introduction to Fullerene-C84 in Organic Photovoltaics

Fullerene-C84 is a higher-order fullerene that, like its more common counterparts C60 and C70, can function as an electron acceptor in organic solar cells. Its soluble derivative, PC84BM, was briefly explored as a potential acceptor material due to its strong and broad optical absorption and relatively high electron mobility. However, its application as a primary acceptor has been largely abandoned due to observations of significant photocurrent loss and increased charge recombination in devices.

The key characteristic that dictates its primary application in research is the energy level of its Lowest Unoccupied Molecular Orbital (LUMO). The LUMO level of PC84BM is approximately 0.35 eV lower than that of the commonly used PC60BM. This energy offset means that when incorporated into a standard polymer:PC60BM bulk heterojunction (BHJ) blend, PC84BM

molecules act as localized electron traps. Electrons that would normally be transported through the PC60BM phase can become trapped on the PC84BM sites, leading to a dramatic increase in trap-assisted recombination, a major loss mechanism in organic solar cells. This property makes PC84BM an excellent model compound for systematically studying the impact of well-defined energy traps on device performance.

Electronic and Physical Properties

A summary of the key electronic properties of **Fullerene-C84** and its derivative PC84BM is presented below. These properties are crucial for understanding their function within an organic solar cell.

Property	Fullerene C84 (Isomer D2d)	PC84BM	PC60BM (for reference)
HOMO	~ -6.1 eV	Not widely reported	~ -6.1 eV
LUMO	~ -4.0 eV	~ -3.95 eV	~ -3.6 eV
HOMO-LUMO Gap (eV)	~ 2.1 eV	~ 2.05 eV	~ 2.5 eV
Electron Mobility (cm ² /Vs)	High (intrinsic)	Relatively high but variable	2x10 ⁻³ - 1x10 ⁻²

Note: HOMO/LUMO levels can vary depending on the measurement technique and theoretical calculation method.

Application: Probing Trap-Assisted Recombination

The primary research application of PC84BM is to serve as a controlled "impurity" to study the mechanisms of trap-assisted recombination. By intentionally introducing small, known quantities of PC84BM into a high-performing organic solar cell blend, researchers can quantify the impact of deep trap states on device parameters.

Quantitative Data Presentation

The following table summarizes the performance of organic solar cells based on the donor polymer PCDTBT and the acceptor PC60BM, with varying amounts of PC84BM introduced as an electron trap. The data clearly demonstrates that as the concentration of the PC84BM trap sites increases, all key photovoltaic performance metrics are negatively affected.^[1]

PC84BM:PC60BM Mass Ratio	Voc (V)	Jsc (mA/cm ²)	Fill Factor (%)	Power Conversion Efficiency (PCE) (%)
0:1 (Pristine)	0.89	10.5	65	6.1
1:10,000	0.89	10.5	65	6.1
1:1,000	0.88	10.2	63	5.7
1:100	0.84	8.5	55	3.9
1:10	0.75	4.5	40	1.3

Data extracted from "Identifying a Threshold Impurity Level for Organic Solar Cells: Enhanced First-Order Recombination Via Well-Defined PC84BM Traps in Organic Bulk Heterojunction Solar Cells".^[1]

Experimental Protocols

This section provides a detailed methodology for fabricating a reference PCDTBT:PC60BM organic solar cell and then details the protocol for introducing PC84BM to study trap-assisted recombination.

Protocol 1: Fabrication of a Reference PCDTBT:PC60BM Solar Cell

1. Substrate Preparation:

- Begin with pre-patterned Indium Tin Oxide (ITO) coated glass substrates.
- Clean the substrates by sequential ultrasonication in a series of solvents: detergent solution, deionized water, acetone, and finally isopropanol (15 minutes each).
- Dry the substrates using a stream of dry nitrogen gas.

- Immediately transfer the cleaned substrates into a nitrogen-filled glovebox.
- Treat the ITO surface with UV-Ozone for 10 minutes to improve its work function and wettability.

2. Hole Transport Layer (HTL) Deposition:

- Deposit a thin layer of poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS) onto the ITO surface via spin-coating (e.g., 4000 rpm for 60 seconds).
- Anneal the substrates on a hotplate at 140°C for 10 minutes inside the glovebox to remove residual water.

3. Active Layer Preparation and Deposition:

- Prepare a blend solution of PCDTBT and PC60BM. A common ratio is 1:4 by weight.
- Dissolve the materials in a suitable solvent, such as chlorobenzene or o-dichlorobenzene, to a total concentration of ~20-25 mg/mL.
- Stir the solution overnight on a hotplate at a moderate temperature (e.g., 60°C) to ensure complete dissolution.
- Before use, filter the solution through a 0.45 µm PTFE syringe filter.
- Spin-coat the active layer solution onto the PEDOT:PSS layer. The spin speed will determine the film thickness (typically 80-100 nm). A common spin-coating recipe is 800 rpm for 60 seconds.

4. Cathode Deposition:

- Transfer the substrates into a thermal evaporator chamber with a base pressure below 1×10^{-6} Torr.
- Deposit a bilayer cathode. First, deposit a thin layer of a low work function metal like Calcium (Ca, ~20 nm) or Barium (Ba, ~5 nm).
- Follow this with a thicker, more stable metal layer like Aluminum (Al, ~100 nm) to protect the reactive underlying layer and provide good conductivity.

5. Device Encapsulation and Characterization:

- Encapsulate the devices using a UV-curable epoxy and a glass coverslip to prevent degradation from air and moisture.
- Measure the current density-voltage (J-V) characteristics using a solar simulator (e.g., AM1.5G, 100 mW/cm²) and a source measure unit.
- From the J-V curve, extract the key performance parameters: Voc, Jsc, FF, and PCE.

Protocol 2: Controlled Introduction of PC84BM as a Trap State

This protocol modifies Step 3 of the reference fabrication process.

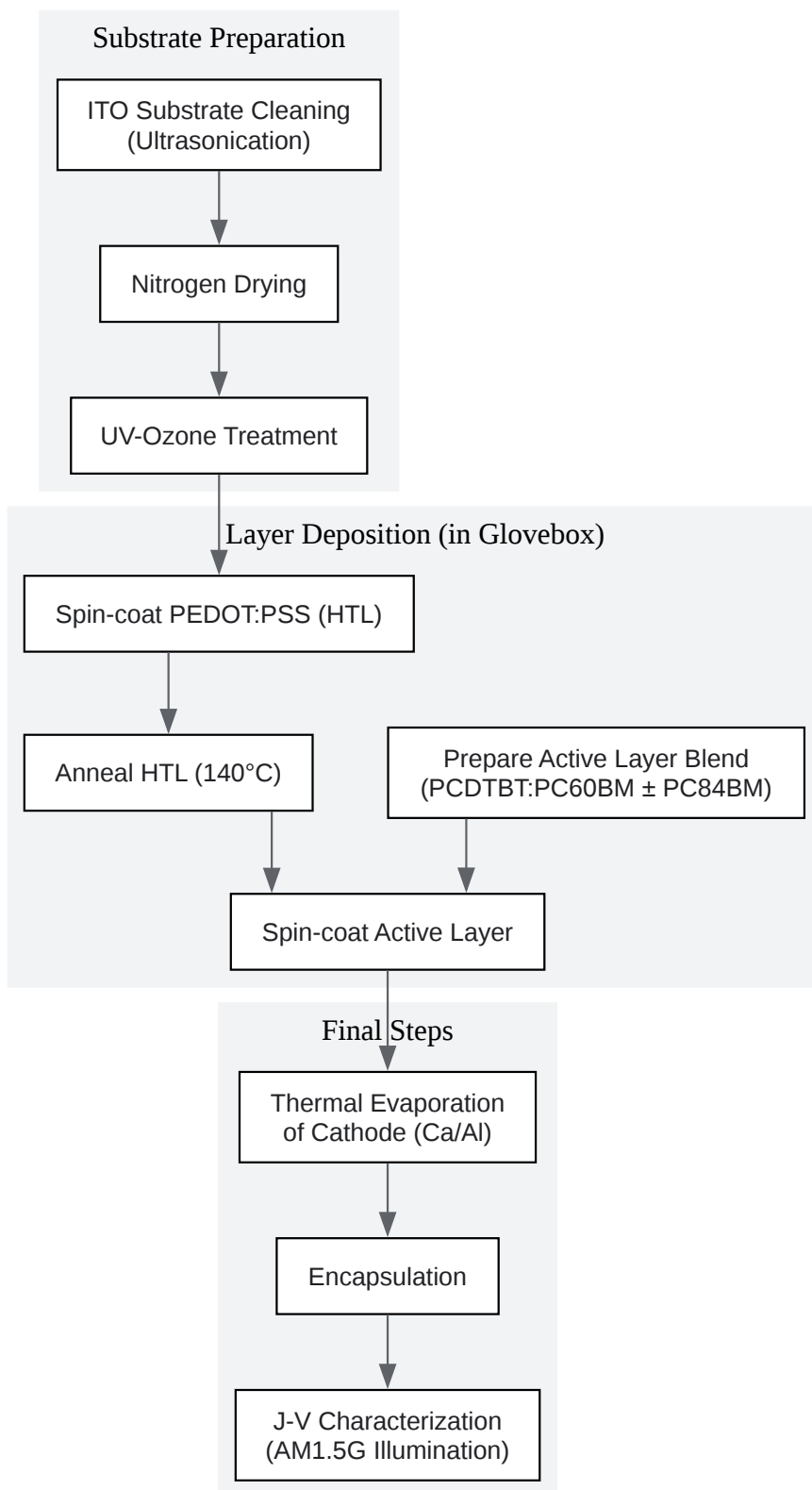
3. Active Layer Preparation with PC84BM:

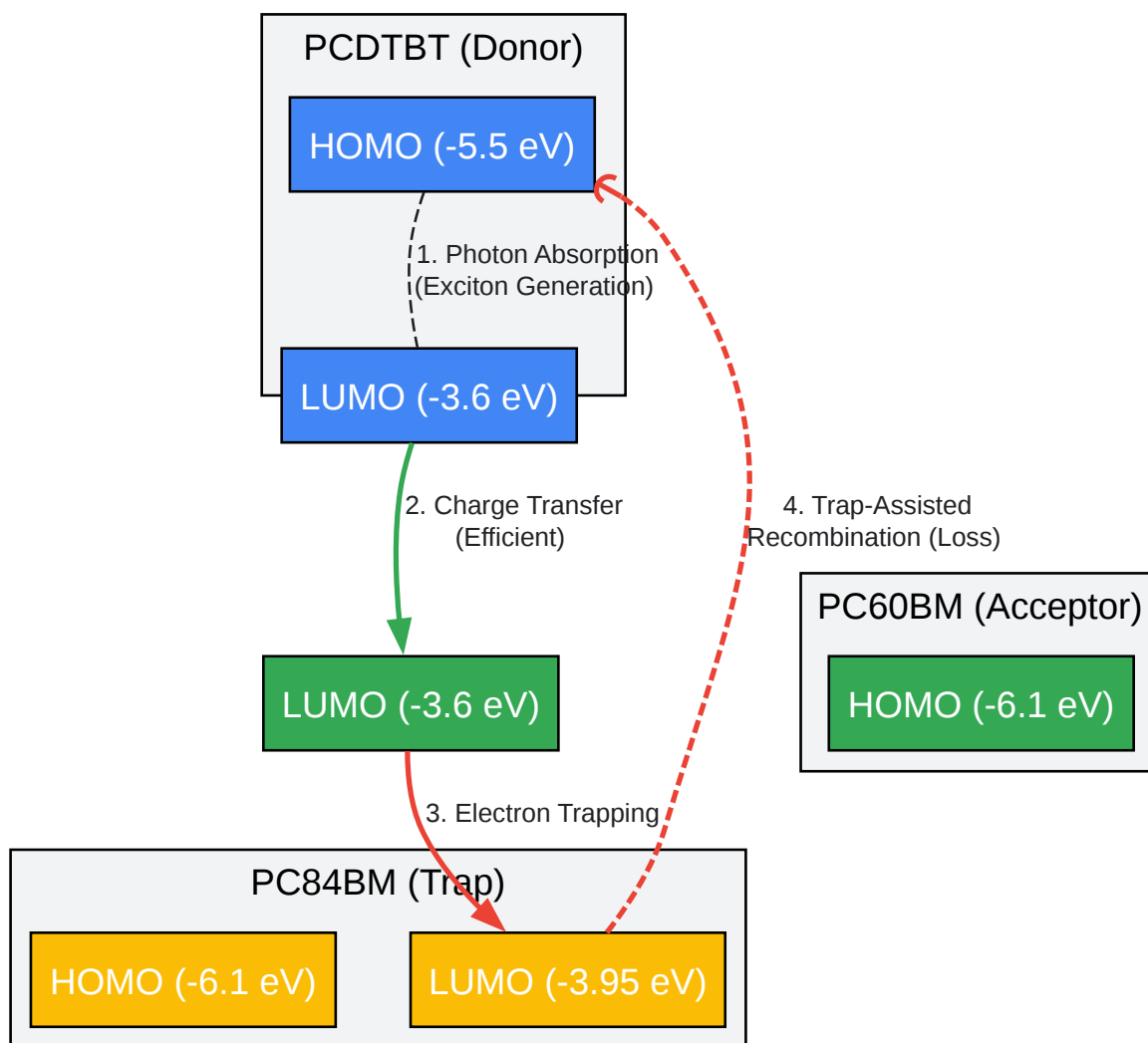
- Prepare a stock solution of the pristine PCDTBT:PC60BM (1:4 ratio) blend as described in Protocol 1.
- Prepare a separate stock solution of PC84BM in the same solvent.
- Create a series of active layer solutions by adding precise volumes of the PC84BM stock solution to aliquots of the PCDTBT:PC60BM stock solution to achieve the desired mass ratios (e.g., 1:10,000, 1:1,000, 1:100, and 1:10 of PC84BM:PC60BM).
- Ensure the solutions are thoroughly mixed before filtering and spin-coating.
- Proceed with steps 4 and 5 as described in Protocol 1 for each of the different blend compositions.

Visualizations

Experimental Workflow

The following diagram illustrates the step-by-step fabrication process for organic solar cells used in these studies.





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References

- 1. infoscience.epfl.ch [infoscience.epfl.ch]
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